

Personal protective equipment for handling 1-(4-(4-Bromophenoxy)phenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-(4-Bromophenoxy)phenyl)ethanone

Cat. No.: B1311913

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Essential Safety and Handling Guide for 1-(4-(4-Bromophenoxy)phenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling, storage, and disposal of **1-(4-(4-Bromophenoxy)phenyl)ethanone** (CAS No. 54916-27-7). Adherence to these protocols is essential to ensure a safe laboratory environment and minimize risks.

I. Personal Protective Equipment (PPE)

When handling **1-(4-(4-Bromophenoxy)phenyl)ethanone**, the following personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.^{[1][2]}

| PPE Category | Specific Requirements |
|-------------------------|---|
| Eye and Face Protection | Wear tightly fitting safety goggles or a face shield. [2] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or impervious clothing should be worn. [2] [3] |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is necessary. [1] [2] |
| Footwear | Closed-toe shoes are required in laboratory settings where this chemical is handled. |

II. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1-(4-(4-Bromophenoxy)phenyl)ethanone** is critical to maintaining safety and procedural integrity.

A. Preparation and Weighing:

- Ventilation: All handling of the solid compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Decontamination: Ensure the weighing area and all equipment are clean and free of contaminants before use.
- Dispensing: Use a spatula or other appropriate tool to dispense the chemical. Avoid generating dust.[\[2\]](#)

B. Experimental Use:

- Containment: Keep the container tightly closed when not in use.[\[1\]](#)
- Compatibility: Avoid contact with strong oxidizing agents.

- Monitoring: Be aware of the potential for skin, eye, and respiratory irritation.[1][4]

C. Post-Experiment:

- Decontamination: Thoroughly clean the work area and any equipment used with an appropriate solvent.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[1]

III. Disposal Plan

Proper disposal of **1-(4-(4-Bromophenoxy)phenyl)ethanone** and its containers is crucial to prevent environmental contamination and comply with regulations.

A. Waste Collection:

- Segregation: Collect all waste containing this chemical, including contaminated consumables, in a designated and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with the full chemical name and associated hazards.

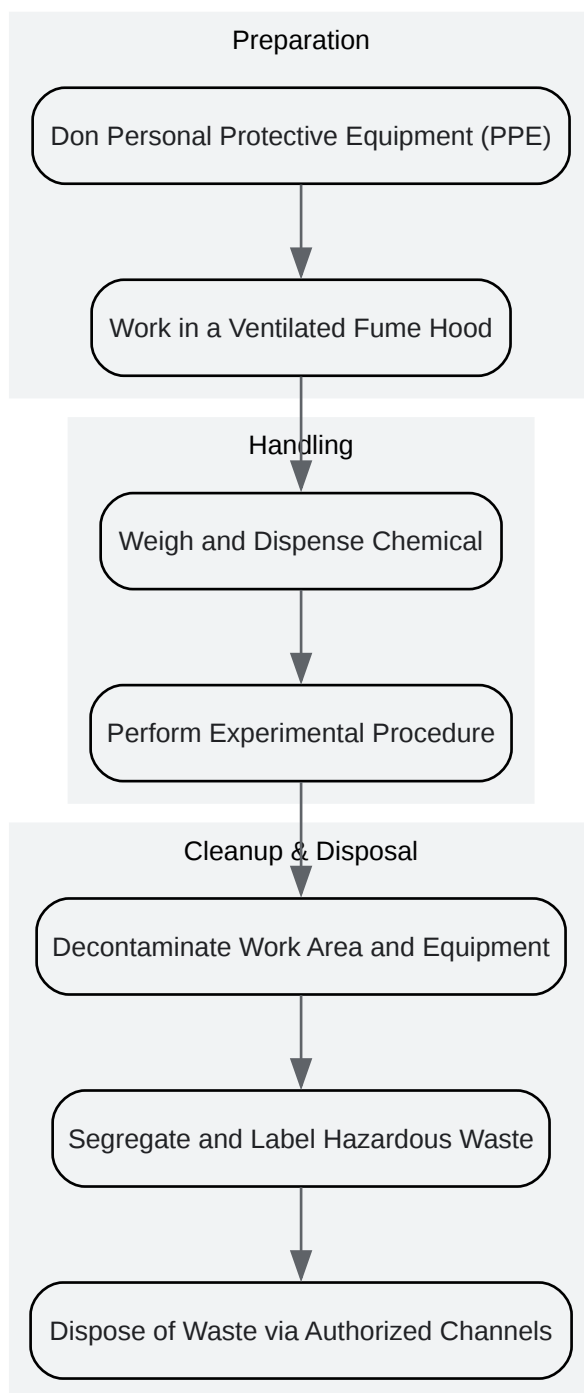
B. Disposal Procedure:

- Consult Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[1][2]
- Authorized Disposal: Arrange for pickup and disposal by a licensed hazardous waste management company. Do not dispose of this chemical down the drain.[1]

IV. Chemical and Physical Properties

| Property | Value |
|-------------------|---|
| CAS Number | 54916-27-7[5][6] |
| Molecular Formula | C ₁₄ H ₁₁ BrO ₂ [6] |
| Molecular Weight | 291.14 g/mol [6] |
| Appearance | Pale yellow crystals[6] |
| Melting Point | 69-75 °C[6] |
| Storage | Store in a cool, dry, and well-ventilated area away from incompatible substances.[1][7] |

V. Safe Handling Workflow



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